

Physical properties of monoethyl tartrate (melting point, solubility)

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Compound of Interest

Compound Name: Monoethyl tartrate

Cat. No.: B1433728

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A Technical Guide to the Physical Properties of Monoethyl Tartrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **monoethyl tartrate**, a key chiral building block in organic synthesis. The following sections detail its melting point and solubility, offering structured data, comprehensive experimental methodologies, and a logical workflow for its physical characterization.

Core Physical Properties

Monoethyl tartrate is a white, crystalline organic compound. A summary of its key physical properties is presented below.

Data Presentation

Property	Value	Solvents
Melting Point	90 °C	Not Applicable
Solubility	Soluble	Water, Alcohol
Insoluble	Ether	

Experimental Protocols

The following sections describe detailed methodologies for the determination of the physical properties of **monoethyl tartrate**.

Melting Point Determination

The melting point of **monoethyl tartrate** can be determined using the capillary method with a melting point apparatus.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)[\[1\]](#)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of dry **monoethyl tartrate** is finely powdered using a mortar and pestle. The open end of a capillary tube is pressed into the powder. The tube is then inverted and tapped gently to pack the powder into the sealed end, aiming for a sample height of 2-3 mm.[\[2\]](#)
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus. The thermometer is positioned correctly according to the apparatus's instructions.
- **Approximate Melting Point Determination:** A rapid heating rate (approximately 10-20 °C per minute) is used to get a preliminary, approximate melting point range. This helps in setting the parameters for a more accurate measurement.[\[1\]](#)
- **Accurate Melting Point Determination:** A fresh sample is prepared in a new capillary tube. The apparatus is heated to a temperature about 20 °C below the approximate melting point. The heating rate is then slowed to 1-2 °C per minute as the melting point is approached.[\[1\]](#)

- **Observation and Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range. For a pure compound like **monoethyl tartrate**, this range should be narrow, typically within 1-2 °C.^{[1][2]}

Solubility Determination

The solubility of **monoethyl tartrate** in water, alcohol, and ether can be determined through systematic qualitative analysis.

Apparatus:

- Test tubes and rack
- Graduated cylinders or pipettes
- Spatula
- Vortex mixer (optional)

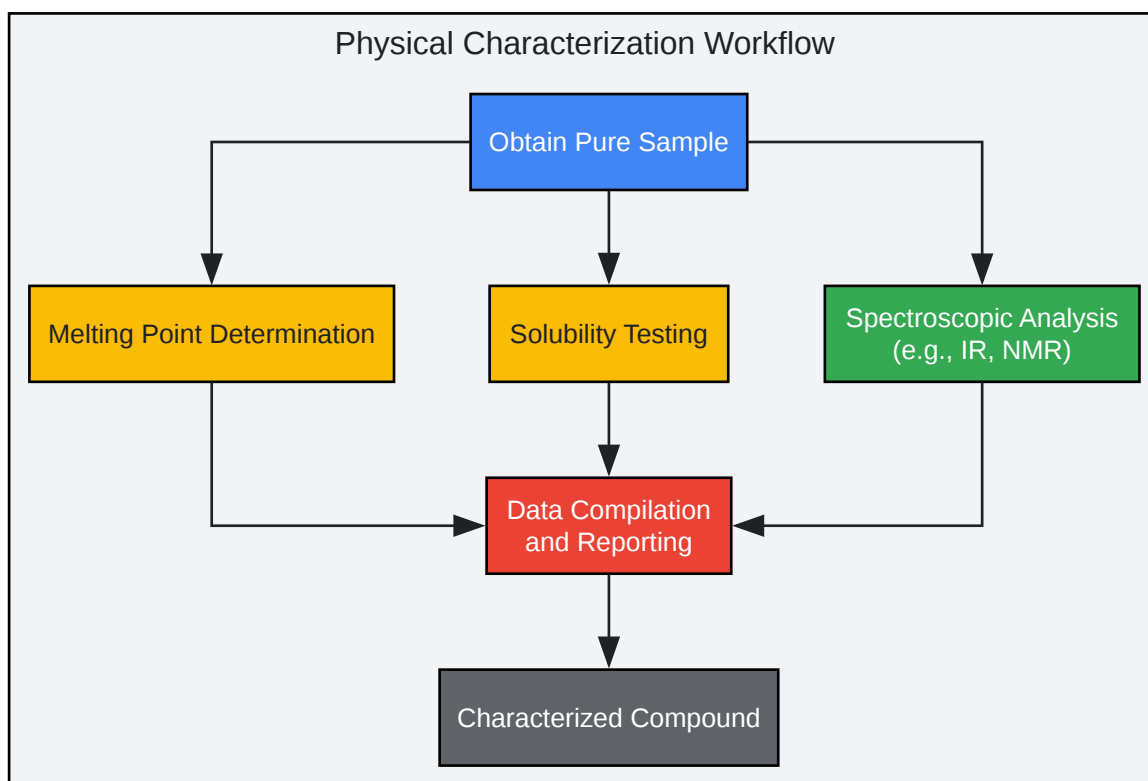
Procedure:

- **Sample Preparation:** A small, measured amount of **monoethyl tartrate** (e.g., 10 mg) is placed into three separate, clean, and dry test tubes.
- **Solvent Addition:** To the first test tube, a measured volume of deionized water (e.g., 1 mL) is added. To the second, the same volume of alcohol (e.g., ethanol or methanol) is added. To the third, the same volume of diethyl ether is added.
- **Mixing:** Each test tube is agitated vigorously (e.g., by flicking or using a vortex mixer) for a set period (e.g., 1-2 minutes) to ensure thorough mixing.
- **Observation:** The tubes are allowed to stand, and the contents are observed.
 - **Soluble:** The solid completely dissolves, forming a clear solution.
 - **Partially Soluble:** A significant portion of the solid dissolves, but some remains undissolved.

- Insoluble: The solid does not appear to dissolve.
- Reporting: The solubility is recorded for each solvent. For more quantitative results, the amount of solvent required to dissolve a specific mass of the solute can be determined.

Mandatory Visualization

The following diagram illustrates a general workflow for the physical characterization of a chemical compound like **monoethyl tartrate**.



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Caption: Workflow for the physical characterization of a chemical compound.

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References

- 1. chem.ucalgary.ca [chem.ucalgary.ca]
- 2. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 3. byjus.com [byjus.com]
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